

Protocol for Butyrate Disk Test in Microbiology: Application Notes

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Compound of Interest

Compound Name: *5-Bromo-4-chloro-3-indolyl butyrate*
CAS No.: *129541-43-1*
Cat. No.: *B143899*

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Introduction

The Butyrate Disk Test is a rapid, qualitative in vitro diagnostic tool used in microbiology for the presumptive identification of *Moraxella catarrhalis*. This bacterium is an increasingly recognized pathogen associated with respiratory tract infections such as otitis media, sinusitis, bronchitis, and pneumonia.[1][2][3] The test facilitates the differentiation of *M. catarrhalis* from *Neisseria* species, particularly *Neisseria gonorrhoeae*, with which it can share morphological and some biochemical characteristics, such as a positive oxidase test and a Gram-negative diplococcus appearance.[4][5][6] The rapidity of the butyrate disk test, providing results within minutes, is a significant advantage over conventional methods that may take 24 to 48 hours.[1]

Principle of the Test

The butyrate disk test is designed to detect the activity of the enzyme butyrate esterase.[1][4] The test employs a paper disk impregnated with a substrate, most commonly bromo-chloro-indolyl butyrate.[4][5] When a microorganism producing butyrate esterase is applied to the

moistened disk, the enzyme hydrolyzes the substrate. This enzymatic cleavage releases indoxyl.[1][4][5] In the presence of oxygen, the liberated indoxyl spontaneously oxidizes to form indigo, a chromogenic compound that presents as a blue to blue-violet color.[1][4][5] An alternative substrate, 4-methylumbelliferyl butyrate, can also be used; its hydrolysis yields a fluorescent compound detectable under ultraviolet (UV) light.[1]

Materials and Reagents

- Butyrate disks (impregnated with bromo-chloro-indolyl butyrate)
- Sterile wooden applicator sticks or bacteriological loops
- Distilled or deionized water
- Microscope slides or Petri dishes
- Positive Control Strain: *Moraxella catarrhalis* (e.g., ATCC 25240)
- Negative Control Strains: *Neisseria gonorrhoeae* (e.g., ATCC 43069) or *Neisseria lactamica*[1]
- Test organism: Fresh (18-72 hour) pure culture of an oxidase-positive, Gram-negative diplococcus.

Experimental Protocol

Quality Control

Before initiating the test with clinical isolates, it is imperative to perform a quality control check on each new lot of butyrate disks.

- Positive Control: Test a known *Moraxella catarrhalis* strain. A positive result (blue to blue-violet color) should be observed within the specified time frame.
- Negative Control: Test a known *Neisseria gonorrhoeae* or *Neisseria lactamica* strain. A negative result (no color change) should be observed.

Test Procedure

- Aseptically remove a butyrate disk from its container and place it on a clean, dry microscope slide or the inside of a Petri dish lid.[1][4]
- Add one drop of distilled or deionized water to the disk to moisten it. Avoid oversaturation.[1][7]
- Using a sterile wooden applicator stick or loop, pick a heavy, visible inoculum of the test organism from a pure culture.[1]
- Smear the inoculum onto the surface of the moistened butyrate disk.[7]
- Incubate the slide/dish at ambient room temperature (15-30°C) for up to 5 minutes.[1][5]
- Observe the disk for a color change during the incubation period.[7]

Interpretation of Results

- Positive Result: The development of a blue to blue-violet color on the disk within 5 minutes indicates the presence of butyrate esterase activity.[1][5]
- Negative Result: The absence of a color change within the 5-minute incubation period indicates a negative result.[1][5]

Data Presentation

The butyrate disk test is a reliable method for the presumptive identification of *Moraxella catarrhalis*. The following table summarizes the performance characteristics of the butyrate esterase spot test from a study evaluating its efficacy.

Organism Group	Number of Strains Tested	Butyrate Esterase Test Results	Performance
<i>Moraxella catarrhalis</i>	47	All positive	100% Sensitivity
<i>Neisseria</i> spp.	89	All negative	100% Specificity

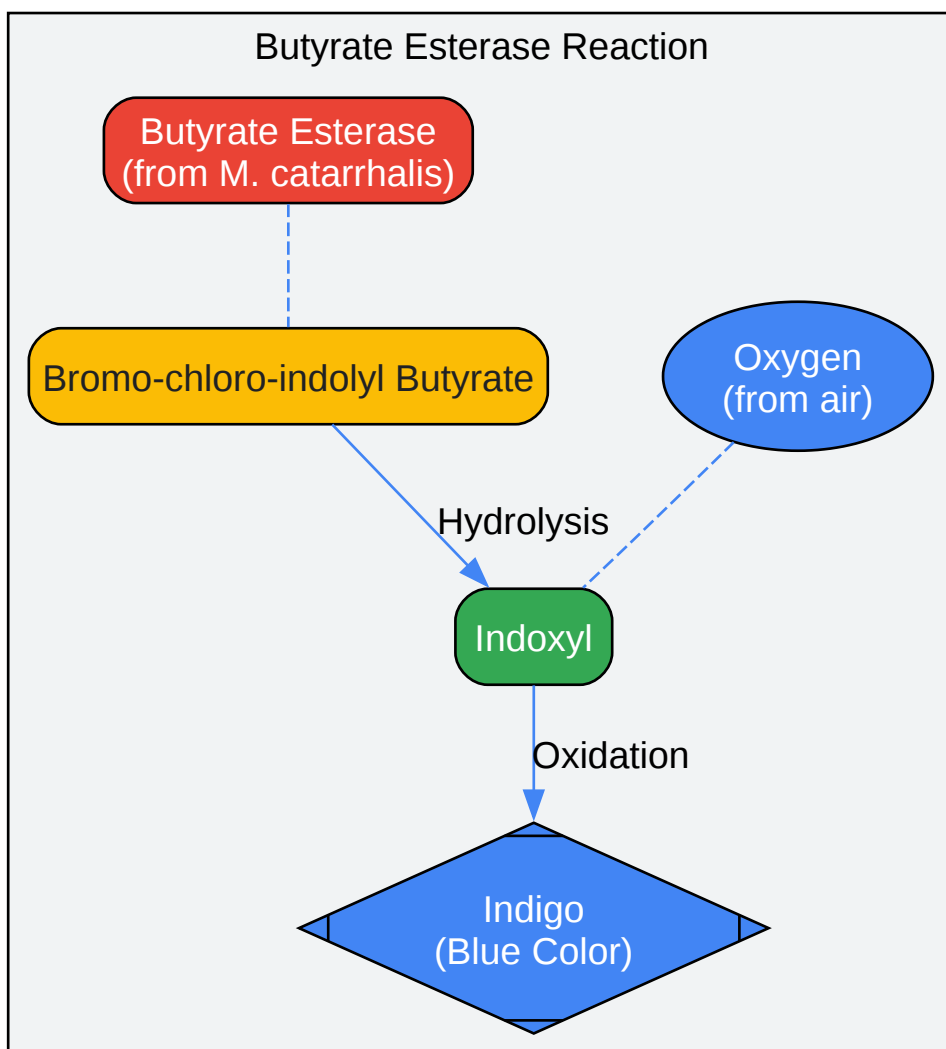
Data from a study by Pérez JL, et al., on a fluorogenic spot method for detecting butyrate esterase.[8]

Limitations of the Protocol

- The test should be read within the 5-minute window to avoid potential false-positive results.
[1][9]
- A sufficient amount of inoculum is crucial; too small an inoculum may lead to false-negative results.[1][7]
- The test should only be performed on oxidase-positive, Gram-negative diplococci with colony morphology suggestive of *M. catarrhalis* to ensure accurate presumptive identification.[1]
- Some other microorganisms, including certain *Moraxella* species, *Eikenella*, *Acinetobacter*, staphylococci, and pseudomonads, may also produce butyrate esterase and yield a positive result.[1]

Visualizations

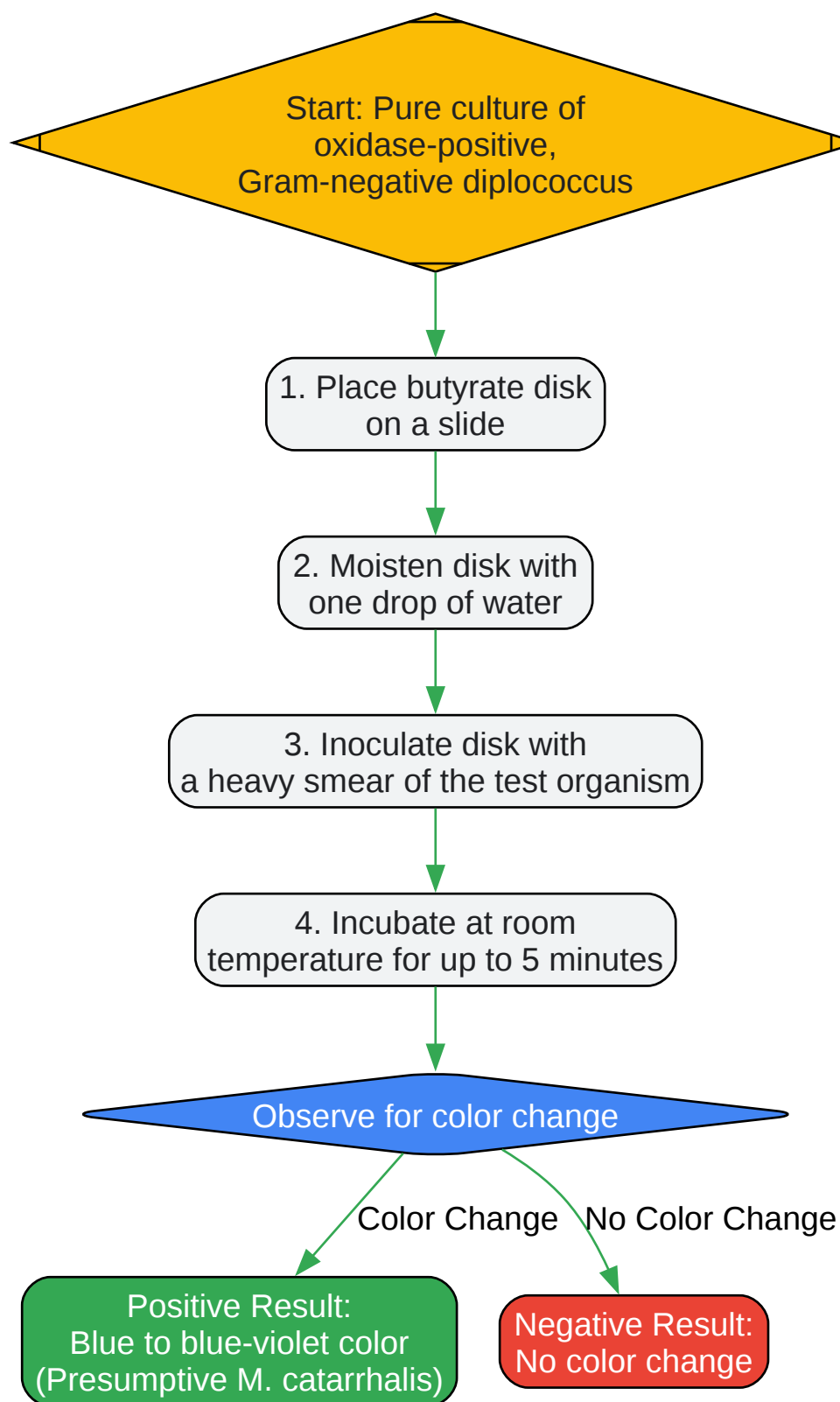
Biochemical Pathway of Butyrate Hydrolysis



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Caption: Biochemical pathway of butyrate hydrolysis.

Experimental Workflow of the Butyrate Disk Test



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Caption: Experimental workflow of the butyrate disk test.

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